

# Measuring the Quantum Yield of CaS Phosphors: Application Notes and Protocols

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## Compound of Interest

Compound Name: Calcium sulfide

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## Introduction

**Calcium Sulfide** (CaS) phosphors, particularly when doped with rare-earth elements such as Europium (Eu) and Cerium (Ce), are a significant class of luminescent materials. Their applications span from solid-state lighting and displays to bio-imaging and sensing. A critical parameter for evaluating the performance of these phosphors is their photoluminescence quantum yield (QY), which is the ratio of photons emitted to photons absorbed.[1] An accurate determination of the QY is essential for material optimization and application development.

This document provides detailed application notes and protocols for measuring the quantum yield of CaS phosphors, with a focus on the absolute measurement method using an integrating sphere, which is the most suitable technique for powder samples.

## Principles of Quantum Yield Measurement

The quantum yield of a phosphor can be determined using two primary methods: the relative method and the absolute method.

- **Relative Method:** This technique compares the fluorescence intensity of the sample to a standard with a known quantum yield. While simpler, its accuracy is contingent on the accuracy of the standard's QY value.[2]

- **Absolute Method:** This method directly measures the number of photons emitted and absorbed by the sample, typically using an integrating sphere to collect all emitted light.[2] This is the preferred and more accurate method for solid powder samples like CaS phosphors.

The internal quantum efficiency (IQE) is a key metric, defined as the ratio of the number of photons emitted by the sample to the number of photons absorbed by the sample.[3]

## Data Presentation

The following tables summarize the reported quantum yields for various CaS and other calcium-based phosphors doped with Europium and Cerium.

Table 1: Quantum Yield of Europium-Doped Calcium-Based Phosphors

Phosphor Material	Dopant	Excitation Wavelength (nm)	Emission Wavelength (nm)	Quantum Yield (%)	Reference
CaS:Eu <sup>2+</sup>	Eu <sup>2+</sup>	-	-	up to 65%	[4]
Ca <sub>2</sub> SiO <sub>4</sub> :Eu <sup>3+</sup>	Eu <sup>3+</sup>	397	712	>87.95%	[3]
Ca <sub>2+x</sub> MgSi <sub>2</sub> E U <sub>0.025</sub> O <sub>7+x</sub> (x=1.0)	Eu <sup>2+</sup>	-	475	82.3%	[5]
Ca <sub>3</sub> SiO <sub>4</sub> Cl <sub>2</sub> :E u,Ce	Eu <sup>2+</sup> , Ce <sup>3+</sup>	-	-	up to 75%	[6]

Table 2: Quantum Yield of Cerium-Doped Calcium-Based Phosphors

Phosphor Material	Dopant	Excitation Wavelength (nm)	Emission Wavelength (nm)	Quantum Yield (%)	Reference
CaCN <sub>2</sub> :Ce <sup>3+</sup>	Ce <sup>3+</sup>	386	462	11.5%	[7]
LaPO <sub>4</sub> :Ce <sup>3+</sup>	Ce <sup>3+</sup>	-	-	85.1%	[8]
CaY <sub>2</sub> HfGa(AlO <sub>4</sub> ) <sub>3</sub> :Ce <sup>3+</sup>	Ce <sup>3+</sup>	450	534	72.8%	[9]

## Experimental Protocols

### Absolute Quantum Yield Measurement of CaS Phosphor Powders

This protocol outlines the steps for measuring the absolute photoluminescence quantum yield of CaS phosphor powders using a spectrofluorometer equipped with an integrating sphere.

Instrumentation:

- Fluorescence Spectrophotometer (e.g., Hitachi F-7000, Edinburgh Instruments FLS1000)[10] [11]
- Integrating Sphere Attachment[2]
- Excitation Light Source (e.g., Xenon lamp)
- Monochromator
- Detector (e.g., Photomultiplier Tube - PMT)
- Powder Sample Holder (e.g., made of PTFE)[8]
- Reflectance Standard (e.g., BaSO<sub>4</sub> or Spectralon®)

Protocol:

- System Warm-up and Calibration:

- Turn on the spectrophotometer and allow the light source to warm up for at least 30-60 minutes to ensure stable output.
- Perform necessary system calibrations, including spectral correction of the detector response. This is crucial for accurate QY measurements.[\[1\]](#)
- Blank Measurement (Incident Photon Count):
  - Place the empty powder sample holder in the integrating sphere.
  - Set the excitation wavelength appropriate for the CaS phosphor being tested (e.g., in the blue region for many  $\text{Eu}^{2+}/\text{Ce}^{3+}$  doped phosphors).
  - Scan across a wavelength range that includes the excitation wavelength and the expected emission range of the phosphor.
  - This measurement quantifies the spectrum of the excitation light (incident photons).
- Sample Measurement (Scattered and Emitted Photons):
  - Carefully load the CaS phosphor powder into the sample holder, ensuring a flat and uniform surface.
  - Place the sample holder back into the integrating sphere in the same position as the blank measurement.
  - Using the identical settings as the blank measurement, acquire the spectrum. This spectrum will contain both the scattered excitation light and the emitted photoluminescence from the phosphor.
- Data Analysis and Quantum Yield Calculation:
  - The software accompanying the instrument will typically have a dedicated quantum yield calculation module.
  - The number of absorbed photons is calculated by subtracting the integrated intensity of the scattered excitation light in the sample measurement from the integrated intensity of the excitation light in the blank measurement.

- The number of emitted photons is determined by integrating the area under the emission peak in the sample's spectrum (after correcting for the background).
- The absolute quantum yield ( $\Phi$ ) is then calculated using the following formula:

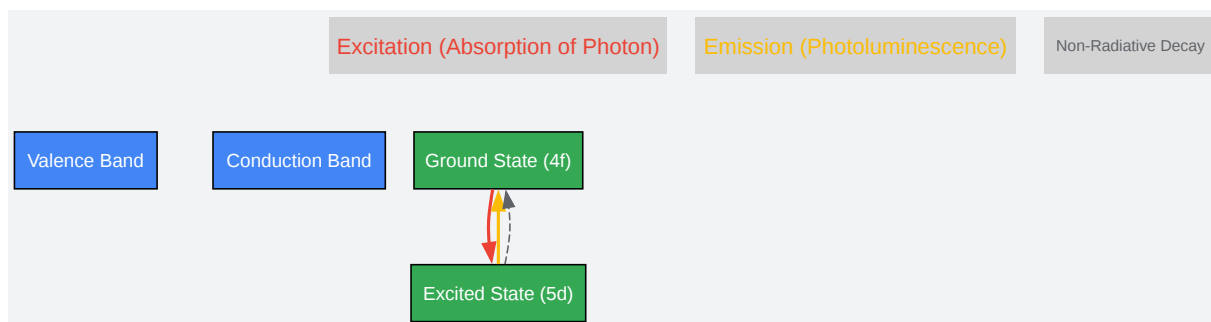
$$\Phi = (\text{Number of Emitted Photons}) / (\text{Number of Absorbed Photons})$$

#### Important Considerations:

- **Sample Preparation:** Ensure the phosphor powder is dry and well-packed in the holder to achieve a consistent and reproducible surface. For small quantities of sample, a diluent with high reflectance and chemical stability, such as aluminum oxide or barium sulfate, can be used.
- **Excitation Wavelength Selection:** Choose an excitation wavelength that is strongly absorbed by the phosphor and does not overlap with the emission spectrum to avoid re-absorption effects.[\[11\]](#)
- **Slit Widths:** Use a wide excitation bandwidth to ensure the excitation peak can be reliably integrated and a narrow emission bandwidth to prevent detector saturation.[\[11\]](#)
- **Correction Factors:** The instrument software should apply corrections for the spectral response of the detector and the integrating sphere.

## Mandatory Visualizations

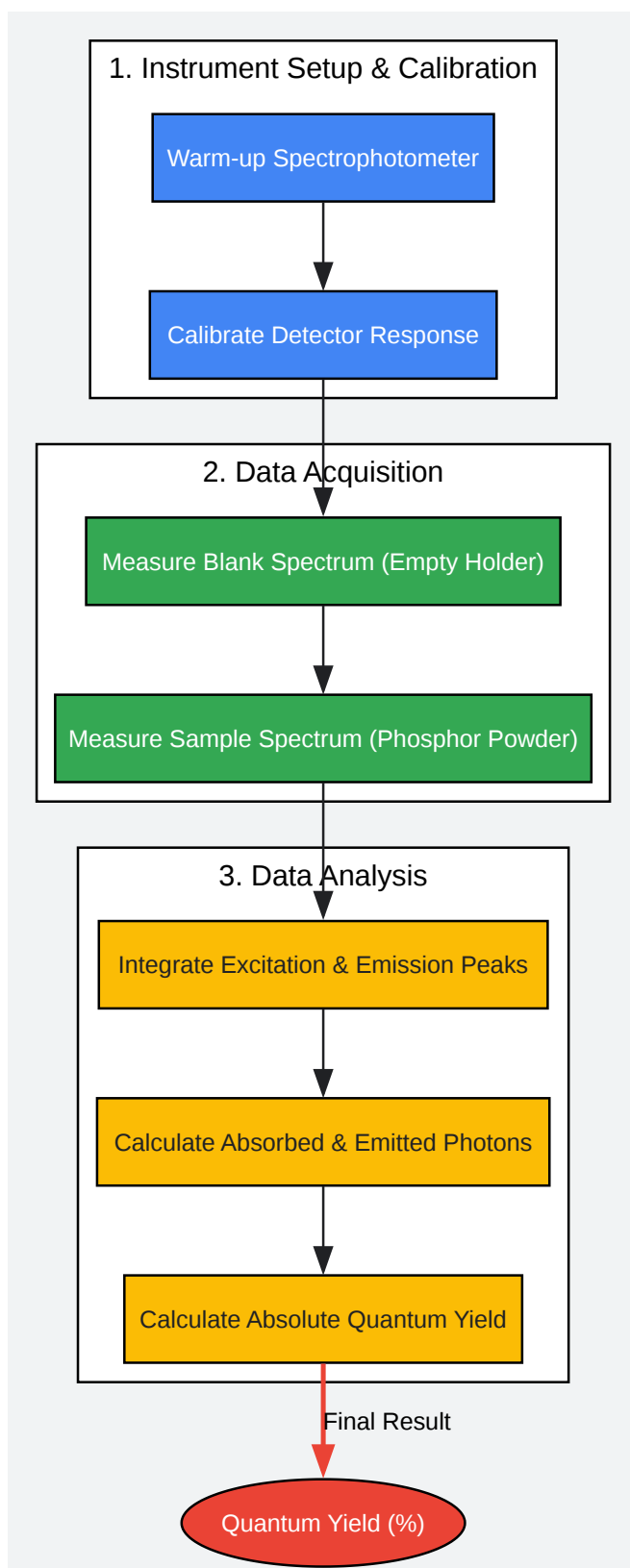
### Photoluminescence Mechanism in Doped CaS Phosphors



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Caption: Energy level transitions in a doped CaS phosphor.

## Experimental Workflow for Absolute Quantum Yield Measurement



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Caption: Workflow for absolute quantum yield measurement.

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- To cite this document: BenchChem. [Measuring the Quantum Yield of CaS Phosphors: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b213195#how-to-measure-the-quantum-yield-of-cas-phosphors>]

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